

# Application Notes and Protocols: ICG-OSu for Intraoperative Surgical Guidance

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## Compound of Interest

Compound Name:	ICG-OSu
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## Introduction

Indocyanine green (ICG) is a near-infrared (NIR) fluorescent dye approved by the FDA for various diagnostic applications.<sup>[1]</sup> Its N-hydroxysuccinimide ester derivative, **ICG-OSu**, is an amine-reactive compound that allows for the covalent conjugation of ICG to targeting moieties such as antibodies and peptides. This bioconjugation strategy enables the development of targeted fluorescent probes for intraoperative surgical guidance, offering real-time visualization of tumors and critical anatomical structures.<sup>[2]</sup> The fluorescence emission in the NIR window (700-900 nm) provides advantages of deep tissue penetration and low autofluorescence, enhancing the signal-to-background ratio for clear delineation of target tissues during surgery.

[\[1\]](#)

These application notes provide an overview of the chemical properties of **ICG-OSu**, its mechanism of action in targeted tumor imaging, and detailed protocols for bioconjugation and *in vivo* imaging.

## Chemical Properties of ICG-OSu

**ICG-OSu** is a derivative of ICG that has been activated with an N-hydroxysuccinimide (NHS) ester. This functional group readily reacts with primary amines on proteins and other biomolecules to form stable amide bonds.

Property	Value	Reference
Molecular Formula	C <sub>49</sub> H <sub>53</sub> N <sub>3</sub> O <sub>7</sub> S	[3]
Molecular Weight	828.03 g/mol	[3]
CAS Number	1622335-40-3	
Excitation (max)	~780 nm	
Emission (max)	~800 nm	
Solubility	DMSO	
Storage	Store at -20°C, protected from light and moisture.	

## Mechanism of Action for Intraoperative Surgical Guidance

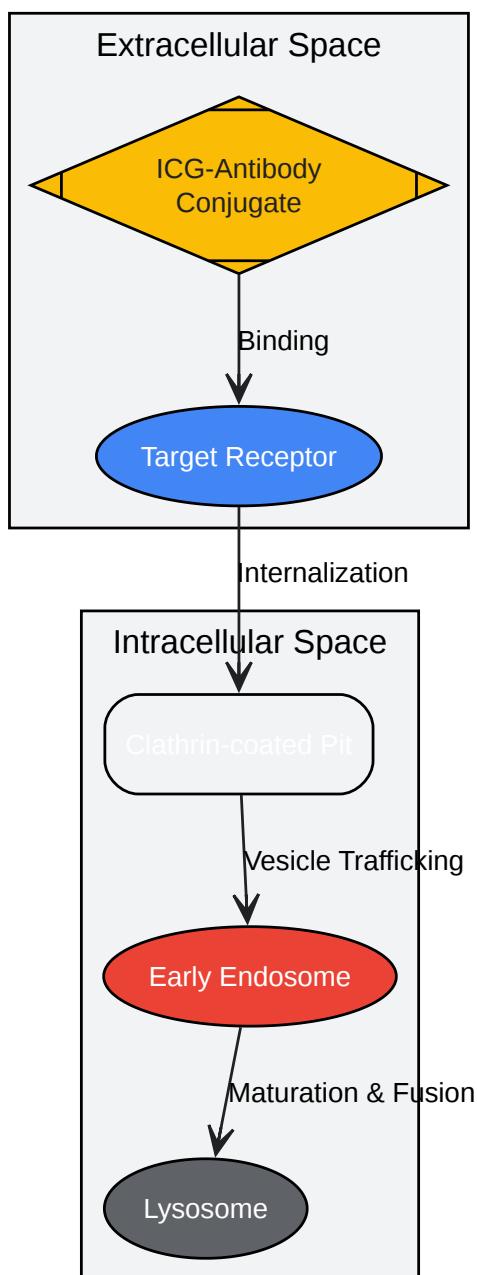
The utility of **ICG-OSu** in intraoperative surgical guidance stems from its ability to be conjugated to targeting ligands that specifically bind to biomarkers overexpressed on cancer cells.

1. Targeted Delivery: When conjugated to a monoclonal antibody (mAb) or a peptide, the **ICG-OSu** conjugate is systemically administered. The targeting moiety directs the fluorescent probe to the tumor site.
2. Cellular Internalization: Upon binding to its target receptor on the cancer cell surface, the ICG-conjugate can be internalized through receptor-mediated endocytosis. This process involves the formation of clathrin-coated pits and subsequent endosomal trafficking.
3. Enhanced Permeability and Retention (EPR) Effect: In addition to active targeting, the leaky vasculature and poor lymphatic drainage characteristic of many solid tumors contribute to the passive accumulation and retention of ICG conjugates, a phenomenon known as the EPR effect.
4. Fluorescence Imaging: During surgery, a near-infrared imaging system is used to excite the ICG dye. The emitted fluorescent signal is captured by a specialized camera, allowing the

surgeon to visualize the tumor margins in real-time.

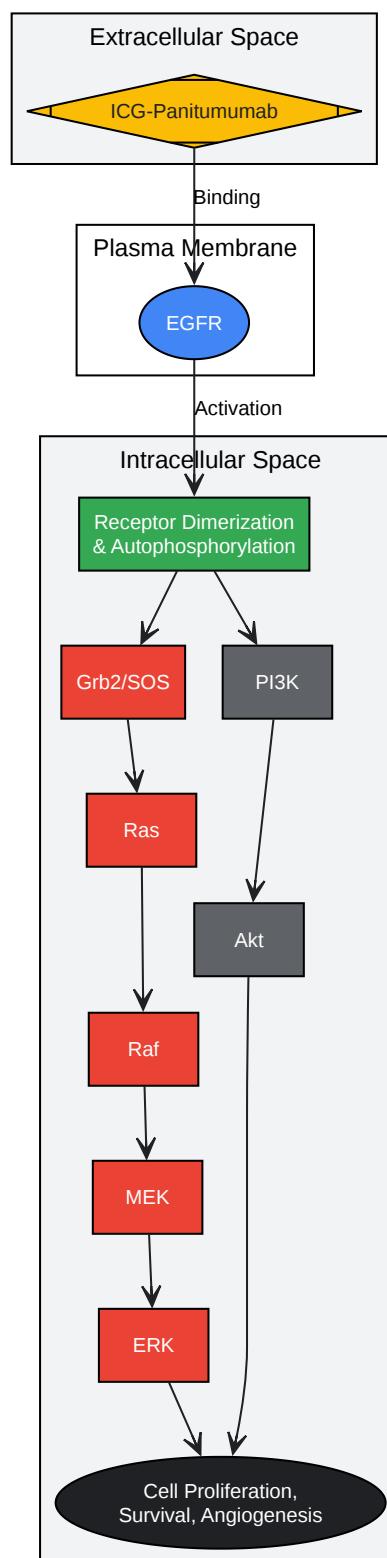
## Signaling Pathways in Targeted Uptake

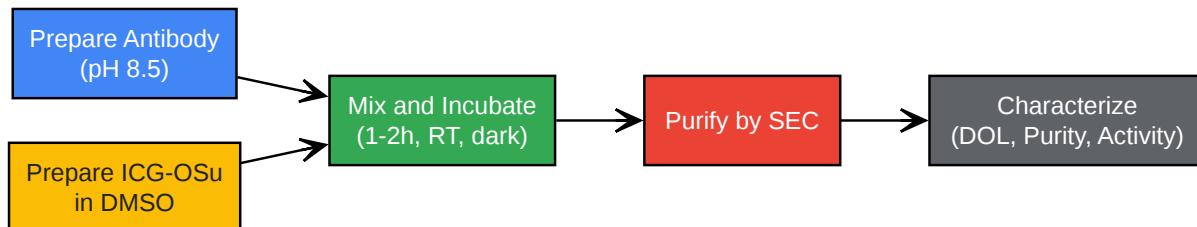
The cellular uptake of ICG-antibody conjugates is primarily mediated by the signaling pathway of the target receptor. Below are diagrams illustrating the general pathway of receptor-mediated endocytosis and a specific example of the EGFR signaling pathway.



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**Fig. 1:** Receptor-Mediated Endocytosis of ICG-Antibody Conjugate.





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